

Essential Disposal Procedures for HO-4120

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Compound of Interest

Compound Name: HO-4120

Cat. No.: B583892

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Immediate Safety Advisory: A specific Safety Data Sheet (SDS) for **HO-4120** (CAS No. 1214132-82-7) is not readily available in public databases. In the absence of specific handling and disposal information, this compound must be treated as potentially hazardous. The following procedures are based on established best practices for the management of chemicals with unknown toxicological and environmental properties.

Researchers, scientists, and drug development professionals must prioritize safety and regulatory compliance when handling such substances. This guide provides a procedural framework for the safe management and disposal of **HO-4120**.

Chemical Identification

While a comprehensive safety profile is unavailable, the following data has been identified for **HO-4120**:

Property	Value
Chemical Name	O-[(1-hydroxy-2,2,5,5-tetramethylpyrrol-3-yl)methyl]hydroxylamine
CAS Number	1214132-82-7
Molecular Formula	C ₉ H ₁₈ N ₂ O ₂
Molecular Weight	186.25 g/mol

General Disposal Protocol for Chemicals with Unknown Hazards

The disposal of any chemical, particularly one with limited safety data, must be handled by qualified personnel in accordance with institutional and regulatory standards. Never dispose of such chemicals down the drain or in regular trash.[1][2]

Step 1: Treat as Hazardous Waste In the absence of an SDS, assume **HO-4120** is hazardous. This means it could be flammable, corrosive, reactive, or toxic.[3][4] All handling should occur in a well-ventilated area, such as a chemical fume hood, while wearing appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.

Step 2: Proper Waste Containment

- **Container Selection:** Use a chemically compatible container that is in good condition and has a secure, leak-proof screw cap.[5] Glass or polyethylene containers are generally suitable for a wide range of chemicals.
- **Segregation:** Do not mix **HO-4120** with other chemical wastes.[6] Incompatible chemicals can react violently, producing heat, toxic gases, or explosions. Store the waste container separately from other chemicals.

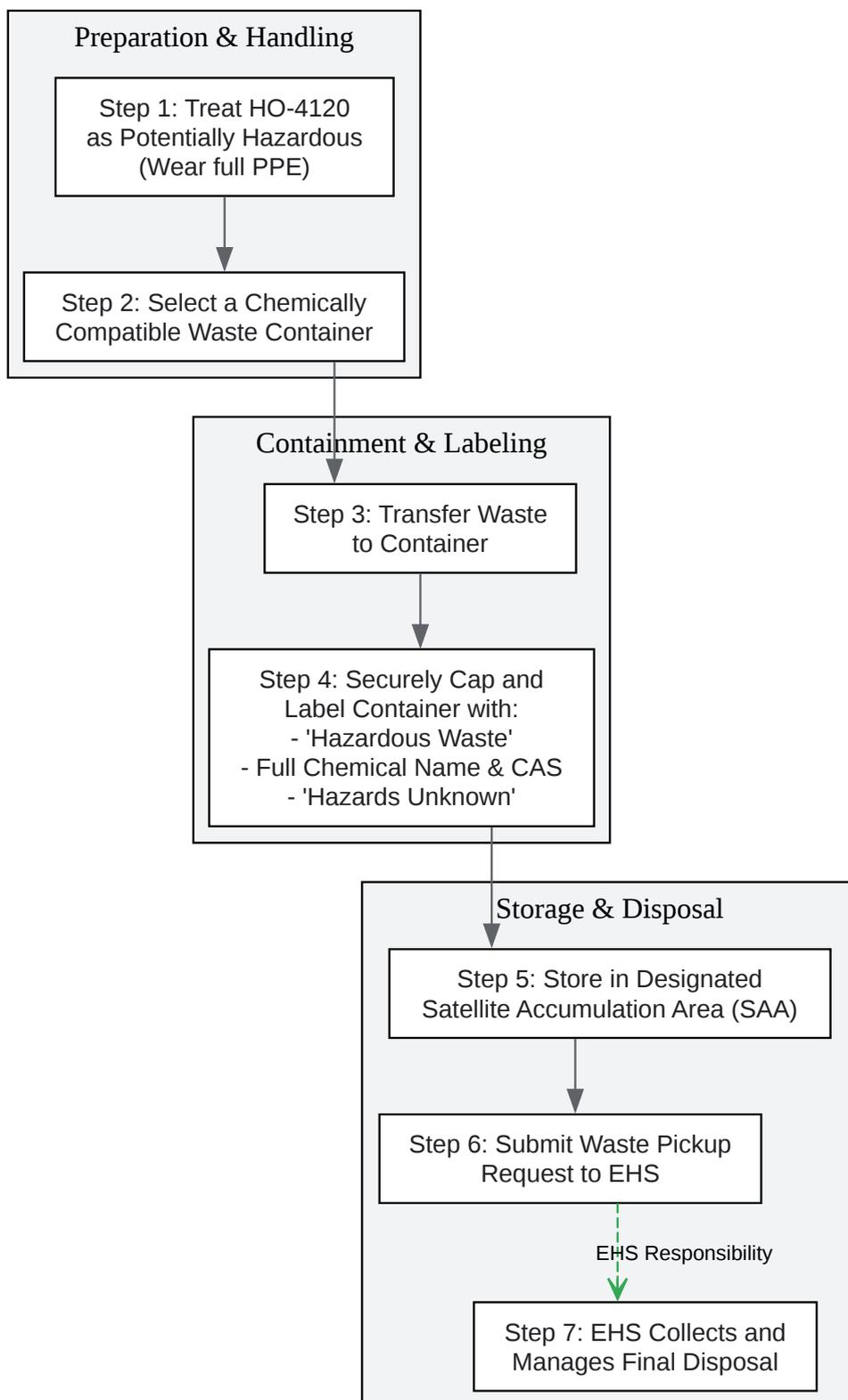
Step 3: Labeling Proper labeling is critical for safe disposal. Affix a "Hazardous Waste" label to the container as soon as you begin collecting waste.[7] The label must include:

- The words "Hazardous Waste".[5]
- The full chemical name: "**HO-4120** (O-[(1-hydroxy-2,2,5,5-tetramethylpyrrol-3-yl)methyl]hydroxylamine)". Avoid using abbreviations or chemical formulas.[5]
- The CAS Number: "1214132-82-7".
- An accumulation start date (the date the first drop of waste enters the container).
- A statement indicating that the hazards are unknown.

Step 4: Storage in a Satellite Accumulation Area (SAA) Store the properly labeled and sealed waste container in a designated Satellite Accumulation Area (SAA).[6] This area should be at or near the point of generation and under the control of laboratory personnel.[5] Ensure the SAA is inspected weekly for any signs of leakage.[6]

Step 5: Contact Environmental Health & Safety (EHS) Once the container is full, or if you have questions at any stage, contact your institution's Environmental Health & Safety (EHS) department.[1][7] EHS is responsible for the collection, proper identification, and ultimate disposal of hazardous waste in compliance with all regulations.[8] You will likely need to submit a chemical waste pickup request through your institution's system.[7][9]

Disposal Workflow



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